

# 2,7-Dibromopyrene CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,7-Dibromopyrene

Cat. No.: B009692

[Get Quote](#)

## An In-depth Technical Guide to 2,7-Dibromopyrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-dibromopyrene**, a key intermediate in the fields of organic electronics, materials science, and pharmaceutical research. Its unique polycyclic aromatic structure and versatile reactivity make it a valuable building block for the synthesis of novel functional materials and complex organic molecules.

## Core Properties of 2,7-Dibromopyrene

CAS Number: 102587-98-4[1][2][3][4][5]

**2,7-Dibromopyrene** is a polycyclic aromatic hydrocarbon characterized by a pyrene core with two bromine atoms substituted at the 2 and 7 positions.[2] This substitution pattern imparts specific electronic properties and allows for further functionalization, making it a valuable precursor in organic synthesis.[2][6]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,7-dibromopyrene** is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>8</sub> Br <sub>2</sub>	[1][2][3][5]
Molecular Weight	360.05 g/mol	[2][7]
Appearance	Light yellow to yellow to orange powder/crystal	[2][4][7]
Melting Point	321 °C	[1][3][7]
Boiling Point	469.56 °C at 760 mmHg (Predicted)	[1][3]
Solubility	Very slightly soluble in Benzene (heated), Chloroform, and DMSO	[1][3]
Density	1.853 g/cm <sup>3</sup> (Predicted)	[1][3]
Storage	Sealed in a dry, room temperature environment. Recommended to be stored in a cool, dark place (<15°C).	[1][3][7]

## Synthesis and Reactivity

The synthesis of **2,7-dibromopyrene** can be achieved through a multi-step process. One common method involves the bromination of 4,5,9,10-tetrahydropyrene, followed by dehydrogenation.[5] The bromine atoms at the 2 and 7 positions are amenable to various cross-coupling reactions, making **2,7-dibromopyrene** a versatile building block.

## Key Reactions

**2,7-Dibromopyrene** is a key substrate for several important carbon-carbon and carbon-nitrogen bond-forming reactions, including:

- **Suzuki-Miyaura Coupling:** This palladium-catalyzed reaction is widely used to form carbon-carbon bonds by coupling **2,7-dibromopyrene** with organoboron compounds.[8][9] This allows for the introduction of a wide range of aryl and vinyl substituents.

- Buchwald-Hartwig Amination: This palladium-catalyzed cross-coupling reaction enables the formation of carbon-nitrogen bonds, allowing for the synthesis of arylamines from **2,7-dibromopyrene**.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Sonogashira Coupling: This reaction is utilized to couple terminal alkynes with **2,7-dibromopyrene**, forming carbon-carbon bonds and introducing alkynyl moieties.[\[13\]](#)[\[14\]](#)

## Experimental Protocols

Detailed methodologies for key reactions involving **2,7-dibromopyrene** are provided below.

### Synthesis of 2,7-Dibromopyrene

A two-step synthesis starting from pyrene has been reported.[\[15\]](#) This involves the hydrogenation of pyrene to 4,5,9,10-tetrahydropyrene, followed by iron-catalyzed dibromination and subsequent reoxidation.[\[15\]](#) An alternative approach involves the direct bromination of pyrene under specific conditions to favor substitution at the 2 and 7 positions.[\[5\]](#)

### Suzuki-Miyaura Cross-Coupling of 2,7-Dibromopyrene

Objective: To synthesize a 2,7-diarylpyrene derivative.

Materials:

- **2,7-Dibromopyrene**
- Arylboronic acid
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$  or  $\text{Pd}_2(\text{dba})_3$  with a suitable ligand)
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ , or KF)
- Solvent (e.g., 1,4-dioxane, toluene, or DME, often with water)

Procedure:

- In a Schlenk flask, combine **2,7-dibromopyrene** (1 equivalent), the arylboronic acid (2.2-2.5 equivalents), and the base (2-3 equivalents).

- Add the palladium catalyst and ligand.
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add the degassed solvent system to the flask.
- Heat the reaction mixture at the appropriate temperature (typically 80-110 °C) with stirring until the starting material is consumed (monitored by TLC or GC).
- Cool the reaction mixture to room temperature.
- Perform an aqueous workup, extracting the product with an organic solvent.
- Dry the combined organic layers over anhydrous sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

## Buchwald-Hartwig Amination of 2,7-Dibromopyrene

Objective: To synthesize a 2,7-diaminopyrene derivative.

Materials:

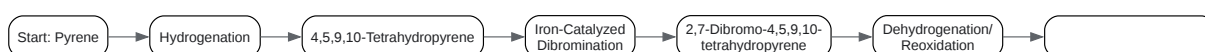
- **2,7-Dibromopyrene**
- Amine
- Palladium precatalyst (e.g.,  $\text{Pd}_2(\text{dba})_3$  or a Pd(I) dimer)
- Phosphine ligand (e.g., a biaryl phosphine ligand)
- Base (e.g., NaOtBu or KOtBu)
- Anhydrous, deoxygenated solvent (e.g., 1,4-dioxane or toluene)

Procedure:

- In a glovebox or under an inert atmosphere, charge an oven-dried reaction tube with the palladium precatalyst, ligand, and base.
- Add **2,7-dibromopyrene** (1 equivalent) to the tube.
- Seal the tube and remove it from the glovebox.
- Add the anhydrous, deoxygenated solvent and the amine (2.2-2.5 equivalents) via syringe.
- Heat the reaction mixture with vigorous stirring at the appropriate temperature (typically 80-110 °C) until the reaction is complete (monitored by TLC or GC-MS).
- Cool the reaction to room temperature.
- Dilute the mixture with a suitable solvent and filter through a pad of celite.
- Concentrate the filtrate and purify the residue by column chromatography.

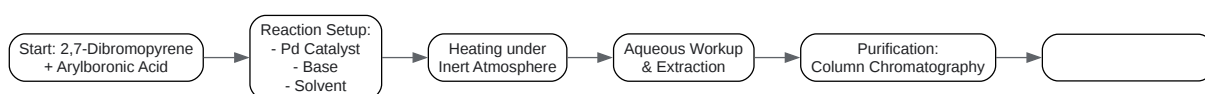
## Visualizations

The following diagrams illustrate key experimental workflows involving **2,7-dibromopyrene**.



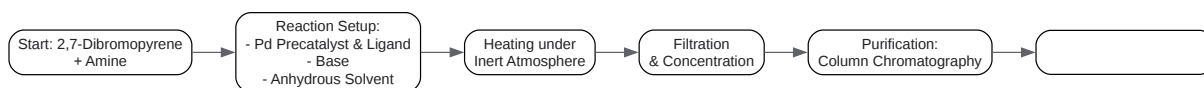
[Click to download full resolution via product page](#)

Caption: Synthesis of **2,7-Dibromopyrene** from Pyrene.



[Click to download full resolution via product page](#)

Caption: Workflow for Suzuki-Miyaura Cross-Coupling.



[Click to download full resolution via product page](#)

Caption: Workflow for Buchwald-Hartwig Amination.

## Applications

**2,7-Dibromopyrene** is a crucial intermediate in the development of materials for organic electronics, such as organic light-emitting diodes (OLEDs) and organic photovoltaics.[2] Its rigid, planar pyrene core provides a foundation for creating extended  $\pi$ -conjugated systems with desirable photophysical properties.[6] The ability to introduce different functional groups at the 2 and 7 positions allows for the fine-tuning of the electronic and optical properties of the resulting materials.[15]

In the pharmaceutical industry, **2,7-dibromopyrene** serves as a versatile scaffold for the synthesis of complex molecules with potential biological activity.[6] The pyrene framework can be elaborated through various chemical transformations to generate libraries of compounds for drug discovery programs.[6]

## Safety Information

**2,7-Dibromopyrene** should be handled with appropriate safety precautions. It may cause skin and serious eye irritation.[7] It is recommended to wear protective gloves, eye protection, and face protection when handling this compound.[7] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,7-Dibromopyrene | lookchem [lookchem.com]
- 2. CAS 102587-98-4: 2,7-Dibromopyrene | CymitQuimica [cymitquimica.com]
- 3. 2,7-Dibromopyrene CAS#: 102587-98-4 [m.chemicalbook.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. mdpi.com [mdpi.com]
- 6. nbino.com [nbino.com]
- 7. 2,7-Dibromopyrene | 102587-98-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. A General and Efficient Method for the Suzuki-Miyaura Coupling of 2-Pyridyl Nucleophiles - PMC [pmc.ncbi.nlm.nih.gov]
- 9. m.youtube.com [m.youtube.com]
- 10. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- 11. m.youtube.com [m.youtube.com]
- 12. research.rug.nl [research.rug.nl]
- 13. Synthesis of substituted pyrenes by indirect methods - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/C3OB41993B [pubs.rsc.org]
- 14. High-yield syntheses of doubly 2,7-dialkynylpyrene-threaded photostable [8]rotaxanes exhibiting extremely bright circularly polarized luminescence - Chemical Science (RSC Publishing) DOI:10.1039/D5SC06304C [pubs.rsc.org]
- 15. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [2,7-Dibromopyrene CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b009692#2-7-dibromopyrene-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)